Application Note: Comprehensive Characterization of trans-4-Phenyl-L-proline Hydrochloride

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Compound of Interest

Compound Name:	*trans-4-Phenyl-L-proline hydrochloride*
CAS No.:	*90657-53-7*
Cat. No.:	*B1422357*

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Introduction

trans-4-Phenyl-L-proline hydrochloride is a chiral proline derivative of significant interest in medicinal chemistry and drug development. Its rigidified conformational structure, owing to the presence of the phenyl group, makes it a valuable building block for the synthesis of peptidomimetics, enzyme inhibitors, and other pharmacologically active compounds. The precise stereochemistry and purity of this molecule are critical for its function and for ensuring the desired biological activity and safety profile of the final drug substance.

This application note provides a comprehensive guide to the analytical methods required for the thorough characterization of **trans-4-Phenyl-L-proline hydrochloride**. We will delve into the theoretical underpinnings and provide detailed, field-tested protocols for a suite of analytical techniques, including High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Fourier-Transform Infrared (FTIR) Spectroscopy, and Elemental Analysis. The integration of data from these orthogonal methods

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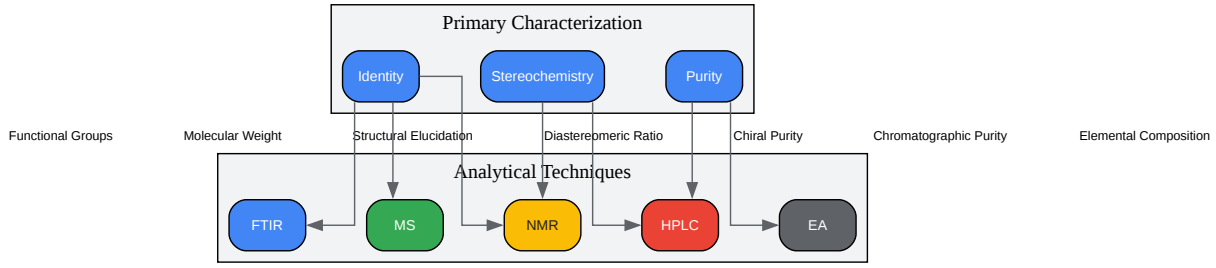
provides a robust validation of the identity, purity, stereochemical integrity, and overall quality of the compound.

Integrated Analytical Workflow

A multi-faceted analytical approach is essential for the definitive characterization of **trans-4-Phenyl-L-proline hydrochloride**. Each technique provides a unique piece of the puzzle, and their combined data ensures a comprehensive understanding of the material's properties.



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Caption: Integrated workflow for the characterization of **trans-4-Phenyl-L-proline hydrochloride**.

High-Performance Liquid Chromatography (HPLC) for Purity and Enantiomeric Excess Determination

HPLC is a cornerstone technique for assessing both the chemical and chiral purity of **trans-4-Phenyl-L-proline hydrochloride**. Due to the presence of a chiral center, it is imperative to employ a chiral stationary phase to separate the desired L-enantiomer from its D-counterpart.

Rationale for Method Selection

A normal-phase chiral HPLC method is often preferred for the separation of proline enantiomers after derivatization.[1] Polysaccharide-based chiral stationary phases, such as

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those derived from cellulose or amylose, have demonstrated excellent enantioselectivity for a wide range of chiral compounds, including amino acid derivatives.[2] Derivatization of the amino acid with a UV-active agent is necessary as proline itself lacks a strong chromophore.[1]

Experimental Protocol: Chiral HPLC

- Sample Preparation:
  - Accurately weigh approximately 10 mg of **trans-4-Phenyl-L-proline hydrochloride** and dissolve it in 10 mL of a suitable solvent (e.g., methanol or ethanol) to create a 1 mg/mL stock solution.
  - Prepare a racemic standard of D,L-4-Phenyl-proline for system suitability and to confirm the elution order of the enantiomers.
  - Derivatize both the sample and the standard. A common derivatizing agent is 4-chloro-7-nitrobenzofurazan (NBD-Cl), which reacts with the secondary amine of proline to form a UV-active adduct.[1] The reaction is typically carried out in a buffered solution at a slightly basic pH.
- Chromatographic Conditions:

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Parameter	Condition
Column	Chiralpak® IA or similar amylose-based column (250 x 4.6 mm, 5 µm)
Mobile Phase	A mixture of n-hexane and ethanol with a small percentage of a modifier like trifluoroacetic acid (TFA). A typical starting gradient could be 90:10 (n-hexane:ethanol) with 0.1% TFA.[1]
Flow Rate	1.0 mL/min
Column Temperature	25 °C
Detection	UV at a wavelength appropriate for the derivatizing agent (e.g., 465 nm for NBD-Cl adducts)[1]
Injection Volume	10 µL

- Data Analysis:
  - The purity of the sample is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.
  - The enantiomeric excess (e.e.) is calculated using the following formula: e.e. (%) = [(Area of L-enantiomer - Area of D-enantiomer) / (Area of L-enantiomer + Area of D-enantiomer)] x 100

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

NMR spectroscopy is an unparalleled tool for the unambiguous structural confirmation of organic molecules. Both ^{1}H and ^{13}C NMR provide detailed information about the chemical environment of each atom in the molecule.

Rationale for Method Selection

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^{1}H NMR will confirm the presence of the phenyl and proline ring protons and their respective multiplicities and coupling constants will provide information on their connectivity and stereochemistry. ^{13}C NMR will identify all the unique carbon atoms in the molecule. For proline and its derivatives, the cis-trans isomerization about the amide bond can lead to the observation of two sets of signals in the NMR spectrum.[3]

Experimental Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation:
  - Dissolve 5-10 mg of **trans-4-Phenyl-L-proline hydrochloride** in a suitable deuterated solvent, such as deuterium oxide (D_2O) or deuterated methanol (CD_3OD). D_2O is often a good choice for amino acid hydrochlorides.
- Instrumental Parameters:

Parameter	^{1}H NMR	^{13}C NMR
Spectrometer Frequency	400 MHz or higher	100 MHz or higher
Solvent	D_2O	D_2O
Temperature	25 °C	25 °C
Number of Scans	16	1024 or more
Relaxation Delay	1-2 seconds	2-5 seconds

- Expected Spectral Features:
  - ^{1}H NMR:
    - Aromatic protons of the phenyl group will appear as a multiplet in the range of 7.2-7.5 ppm.
    - The protons on the proline ring will appear as a series of multiplets in the upfield region, typically between 2.0 and 4.5 ppm. The proton at C2, being adjacent to the carboxylic acid, will be the most downfield of the proline ring protons.

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- ^{13}C NMR:
  - The carbonyl carbon of the carboxylic acid will be observed around 170-180 ppm.
  - The aromatic carbons will appear in the 120-140 ppm region.
  - The carbons of the proline ring will resonate in the 25-70 ppm range.

Mass Spectrometry (MS) for Molecular Weight Verification

Mass spectrometry is a powerful technique for determining the molecular weight of a compound, which provides strong evidence for its identity.

Rationale for Method Selection

Electrospray ionization (ESI) is a soft ionization technique that is well-suited for polar and thermally labile molecules like amino acids. It typically produces protonated molecular ions $[M+H]^+$, allowing for the direct determination of the molecular mass.

Experimental Protocol: ESI-MS

- Sample Preparation:
  - Prepare a dilute solution of **trans-4-Phenyl-L-proline hydrochloride** (approximately 0.1 mg/mL) in a solvent compatible with ESI-MS, such as a mixture of water and methanol or acetonitrile, often with a small amount of formic acid to promote ionization.
- Instrumental Parameters:

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Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
Mass Analyzer	Quadrupole, Time-of-Flight (TOF), or Orbitrap
Scan Range	m/z 50-500
Capillary Voltage	3-4 kV
Cone Voltage	20-30 V

- Data Analysis:
  - The expected protonated molecular ion $[M+H]^+$ for the free base ($C_{11}H_{13}NO_2$) would be at m/z 192.10. The molecular weight of the hydrochloride salt is 227.69 g/mol .[4][5] The observed mass should be within a few ppm of the calculated exact mass for high-resolution mass spectrometers.

Fourier-Transform Infrared (FTIR) Spectroscopy for Functional Group Identification

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Rationale for Method Selection

FTIR is an excellent method to confirm the presence of key functional groups in **trans-4-Phenyl-L-proline hydrochloride**, such as the carboxylic acid, the secondary amine (as a hydrochloride salt), and the aromatic ring.

Experimental Protocol: FTIR

- Sample Preparation:
  - The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory, which requires minimal sample preparation. Alternatively, a KBr pellet can be prepared by mixing a small amount of the sample with dry potassium bromide and pressing it into a thin disk.

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- Instrumental Parameters:

Parameter	Condition
Technique	ATR or KBr pellet
Spectral Range	4000-400 cm^{-1}
Resolution	4 cm^{-1}
Number of Scans	16-32

- Expected Spectral Features:
  - O-H stretch of the carboxylic acid will appear as a broad band in the range of 2500-3300 cm^{-1}.
  - N-H stretch of the secondary ammonium hydrochloride will be a broad band in the 2400-2800 cm^{-1} region.
  - C=O stretch of the carboxylic acid will be a strong, sharp peak around 1700-1730 cm^{-1}.
  - C=C stretches of the aromatic ring will be observed in the 1450-1600 cm^{-1} region.
  - C-H stretches of the aromatic ring will appear above 3000 cm^{-1}, while those of the aliphatic proline ring will be below 3000 cm^{-1}.

Elemental Analysis for Empirical Formula Confirmation

Elemental analysis provides the percentage composition of carbon, hydrogen, and nitrogen in a compound. This data is used to confirm the empirical formula.

Rationale for Method Selection

Combustion analysis is a highly accurate method for determining the elemental composition of an organic compound. The experimentally determined percentages of C, H, and N should closely match the theoretical values calculated from the molecular formula.

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Experimental Protocol: CHN Analysis

- Sample Preparation:
  - A small, accurately weighed amount of the dried sample (typically 1-3 mg) is required.
- Instrumentation:
  - A dedicated CHN elemental analyzer is used. The sample is combusted at high temperature, and the resulting gases (CO_2, H_2O, and N_2) are separated and quantified.
- Data Analysis:
  - The theoretical elemental composition for $C_{11}H_{14}ClNO_2$ (the hydrochloride salt) is:
    - Carbon (C): 58.03%
    - Hydrogen (H): 6.20%
    - Nitrogen (N): 6.15%
    - Chlorine (Cl): 15.57%
    - Oxygen (O): 14.05%
  - The experimental values should be within ±0.4% of the theoretical values.

Summary of Analytical Data

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Analytical Technique	Parameter Measured	Expected Result
Chiral HPLC	Enantiomeric Excess	≥ 99%
^{1}H NMR	Chemical Shifts, Multiplicities	Consistent with the structure of trans-4-Phenyl-L-proline
^{13}C NMR	Chemical Shifts	Consistent with the number and type of carbon atoms
ESI-MS	m/z of $[M+H]^+$	192.10 (for the free base)
FTIR	Vibrational Frequencies (cm^{-1})	Characteristic peaks for COOH, NH_2^+, and aromatic C=C
Elemental Analysis	%C, %H, %N	Within ±0.4% of theoretical values for $C_{11}H_{14}ClNO_2$

Conclusion

The comprehensive analytical characterization of **trans-4-Phenyl-L-proline hydrochloride** is paramount to ensuring its suitability for use in research and drug development. The orthogonal methods detailed in this application note—HPLC, NMR, MS, FTIR, and Elemental Analysis—provide a robust framework for confirming the identity, purity, and stereochemical integrity of this important chiral building block. By following these protocols, researchers can have a high degree of confidence in the quality of their material, which is a critical prerequisite for the synthesis of novel chemical entities with therapeutic potential.

References

- Duchefa Biochemie B.V. Certificate of Analysis: L-PROLINE. [Link]
- PubChem. (2S,4S)-4-phenylpyrrolidine-2-carboxylic acid hydrochloride. [Link]
- Human Metabolome Database. 1H NMR Spectrum (1D, 500 MHz, H2O, experimental) (HMDB0000725). [Link]

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- Human Metabolome Database. 1H NMR Spectrum (1D, D2O, experimental) (HMDB0000162). [Link]
- Human Metabolome Database. 13C NMR Spectrum (1D, 125 MHz, H2O, experimental) (HMDB0000162). [Link]
- AdooQ BioScience. trans-4-(3-Phenylpropyl)-L-proline hydrochloride. [Link]
- Biological Magnetic Resonance Bank. Trans 4 Hydroxy-L-proline. [Link]
- Cativiela, C., et al. (2012). Access to enantiomerically pure cis- and trans-β-phenylproline by high-performance liquid chromatography resolution. Chirality, 24(12), 1082-91. [Link]
- SciSpace. Access to Enantiomerically Pure cis- and trans- β-Phenylproline by HPLC Resolution. [Link]
- ResearchGate. 1 H-NMR spectra of trans-4-hydroxy- L -proline methyl ester hydrochloride salt. [Link]
- Google Patents. Method for detecting trace chiral isomer D-proline in L-proline.
- Google Patents. Process for preparing (trans)
- National Institute of Standards and Technology. Proline. [Link]
- ResearchGate. FTIR spectra: (a) trans-4-hydroxy- L -proline, (b) trans-4-hydroxy- L -proline methyl ester hydrochloride salt. [Link]
- ResearchGate. Derivatization of Proline for the Enantiomeric Separation and Estimation of D-Proline in L-Proline by NP-HPLC. [Link]
- ResearchGate. 13C NMR chemical shifts of proline containing dipeptide derivatives. [Link]
- Siemion, I. Z., et al. (1993). 1H and 13C-NMR investigations on cis-trans isomerization of proline peptide bonds and conformation of aromatic side chains in H-Trp-(Pro)n-Tyr-OH peptides. International journal of peptide and protein research, 41(4), 378-87. [Link]
- ResearchGate. FTIR spectrum of L-proline in its original form. [Link]

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- SpectraBase. N-Boc-trans-4-hydroxy-L-proline methyl ester. [Link]
- MDPI. Dipeptidyl Peptidase-4 Inhibitory Activity of Buckwheat Flour-Derived Peptides and Oral Glucose Tolerance Test of Buckwheat Flour Hydrolysates in Rats. [Link]

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Sources

- 1. caymanchem.com [caymanchem.com]
- 2. scispace.com [scispace.com]
- 3. 1H- and 13C-NMR investigations on cis-trans isomerization of proline peptide bonds and conformation of aromatic side chains in H-Trp-(Pro)n-Tyr-OH peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. (2S,4S)-4-phenylpyrrolidine-2-carboxylic acid hydrochloride | C11H14ClNO2 | CID 49760515 - PubChem [pubchem.ncbi.nlm.nih.gov]
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